

Technical Guide: Aqueous Solubility of Erbium Sulfate Octahydrate

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Compound of Interest		
Compound Name:	Erbium sulfate	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the aqueous solubility of **erbium sulfate** octahydrate (Er₂(SO₄)₃·8H₂O). This document consolidates available quantitative data, outlines a detailed experimental protocol for solubility determination, and presents a logical workflow for this procedure. This information is intended to support research and development activities where precise control of **erbium sulfate** concentration in aqueous solutions is critical.

Quantitative Solubility Data

The solubility of **erbium sulfate** octahydrate in water exhibits a retrograde relationship with temperature, meaning it becomes less soluble as the temperature increases. This is a common characteristic among lanthanide sulfates.[1] The available quantitative data for the solubility of **erbium sulfate** octahydrate in water is summarized in the table below.

Temperature (°C)	Solubility (g/100 mL)
20	16.0
40	6.53

Data sourced from multiple references.[1][2][3]



A recent study on the solubilities of heavy rare earth sulfates, including erbium, confirmed that the octahydrate is the stable solid phase in equilibrium with the aqueous solution at temperatures between 25°C and 95°C.[4] The study also affirmed the trend of decreasing solubility with increasing temperature for these compounds.[4]

Experimental Protocol for Solubility Determination

The following protocol details a reliable method for determining the solubility of **erbium sulfate** octahydrate in water at various temperatures. This method is based on the principle of creating a saturated solution at a specific temperature and then quantifying the concentration of the dissolved solute.

2.1. Materials and Equipment

- Erbium (III) sulfate octahydrate (99.9%+ purity)
- Deionized or distilled water
- · Temperature-controlled water bath or shaker
- Calibrated thermometer
- Analytical balance (±0.0001 g)
- Volumetric flasks
- Pipettes
- Drying oven
- Beakers and flasks
- · Magnetic stirrer and stir bars
- Filtration apparatus (e.g., syringe filters or vacuum filtration)

2.2. Procedure



· Preparation of Saturated Solutions:

- Add an excess amount of erbium sulfate octahydrate to a known volume of deionized water in a sealed flask. The excess solid is crucial to ensure saturation.
- Place the flask in a temperature-controlled water bath set to the desired temperature (e.g., 20°C, 30°C, 40°C, etc.).
- Continuously agitate the solution using a magnetic stirrer to facilitate the dissolution process and ensure equilibrium is reached. The time to reach equilibrium should be determined empirically, but a minimum of 24 hours is recommended.

Sample Collection and Filtration:

- Once equilibrium is achieved, cease stirring and allow the undissolved solid to settle.
- Carefully draw a known volume of the supernatant (the clear liquid above the solid) using a pre-heated or temperature-equilibrated pipette to prevent precipitation upon cooling.
- Immediately filter the collected sample using a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved microcrystals.

Gravimetric Analysis:

- Accurately weigh the volumetric flask containing the filtered saturated solution.
- Gently evaporate the water from the solution by placing the flask in a drying oven at a temperature sufficient to remove the water without decomposing the erbium sulfate (e.g., 105°C).
- Once all the water has evaporated, allow the flask to cool to room temperature in a desiccator to prevent moisture absorption.
- Weigh the flask containing the dried erbium sulfate residue.
- Repeat the drying and weighing steps until a constant mass is achieved.
- Calculation of Solubility:

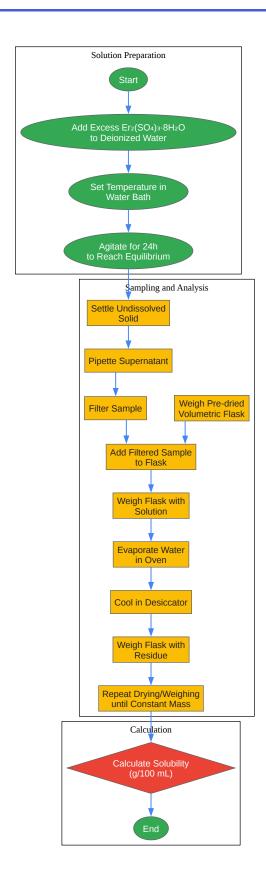


- Calculate the mass of the dissolved erbium sulfate octahydrate by subtracting the initial weight of the empty flask from the final constant weight.
- The solubility can then be expressed in grams per 100 mL of water.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **erbium sulfate** octahydrate.





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Experimental workflow for solubility determination.



This guide provides foundational information for professionals working with **erbium sulfate** octahydrate. For applications requiring solubility data at temperatures not listed, it is recommended to perform experimental determinations following the outlined protocol.

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References

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